

An In-depth Technical Guide to the Safe Handling of 4-Bromobutyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Bromobutyl acetate*

Cat. No.: *B128988*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and hazards associated with chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and hazards for **4-bromobutyl acetate** (CAS No. 4753-59-7), a common reagent in organic synthesis.

Chemical Identification and Physical Properties

4-Bromobutyl acetate is a clear, colorless to slightly yellow liquid.^[1] It is utilized as a reagent in various chemical syntheses, including in the production of pharmaceuticals and agrochemicals.^[1] A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1] [2]
Molecular Weight	195.05 g/mol	
Appearance	Clear, colorless to slightly yellow liquid	[1] [3]
Odor	Fruity	[1]
Boiling Point	92-93 °C @ 12 mmHg	[4]
Flash Point	109 °C (228.2 °F) - closed cup	
Density	1.348 g/mL at 25 °C	[4]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and methanol.	[1] [4]
Refractive Index	n _{20/D} 1.46	[4]

Hazard Identification and GHS Classification

4-Bromobutyl acetate is classified as a hazardous chemical.[\[5\]](#) The primary hazards include acute toxicity, skin and eye irritation, and respiratory tract irritation.[\[2\]](#)[\[5\]](#)

Hazard Classification	Category	Signal Word	Hazard Statement
Acute Oral Toxicity	Category 4	Warning	H302: Harmful if swallowed.[1][5]
Acute Dermal Toxicity	Category 4	Warning	H312: Harmful in contact with skin.[2][5]
Acute Inhalation Toxicity	Category 4	Warning	H332: Harmful if inhaled.[2][5]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[4][5]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation.[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[4][5]

The toxicological properties of this material have not been fully investigated, and it should be handled with caution.[2][3]

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to safety protocols is essential when working with **4-bromobutyl acetate** to minimize exposure and mitigate risks.

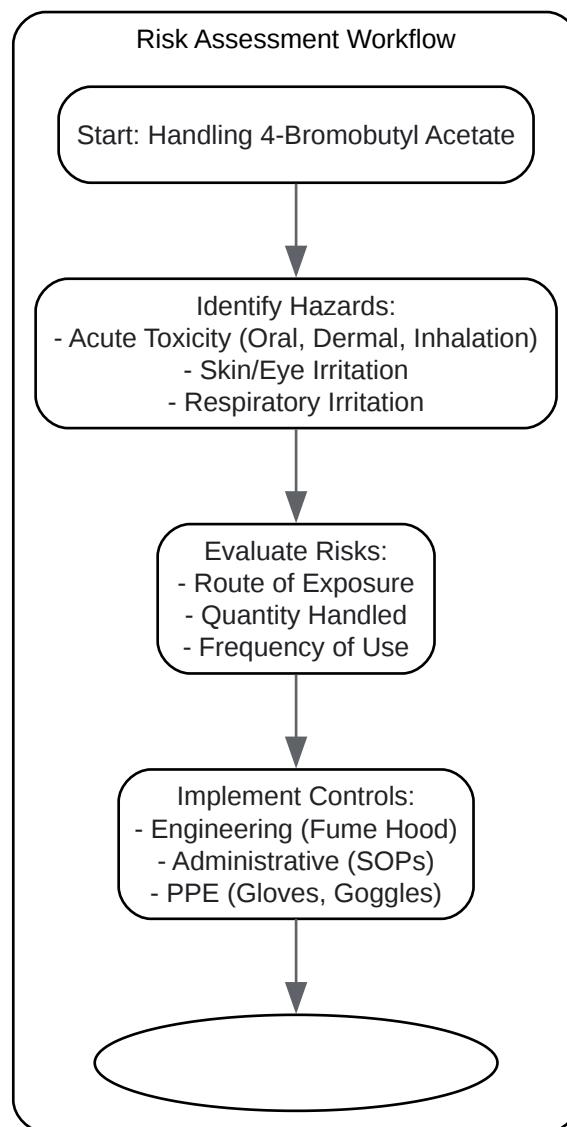
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat.[5]
- Respiratory Protection: Use only under a chemical fume hood.[5] If the fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor

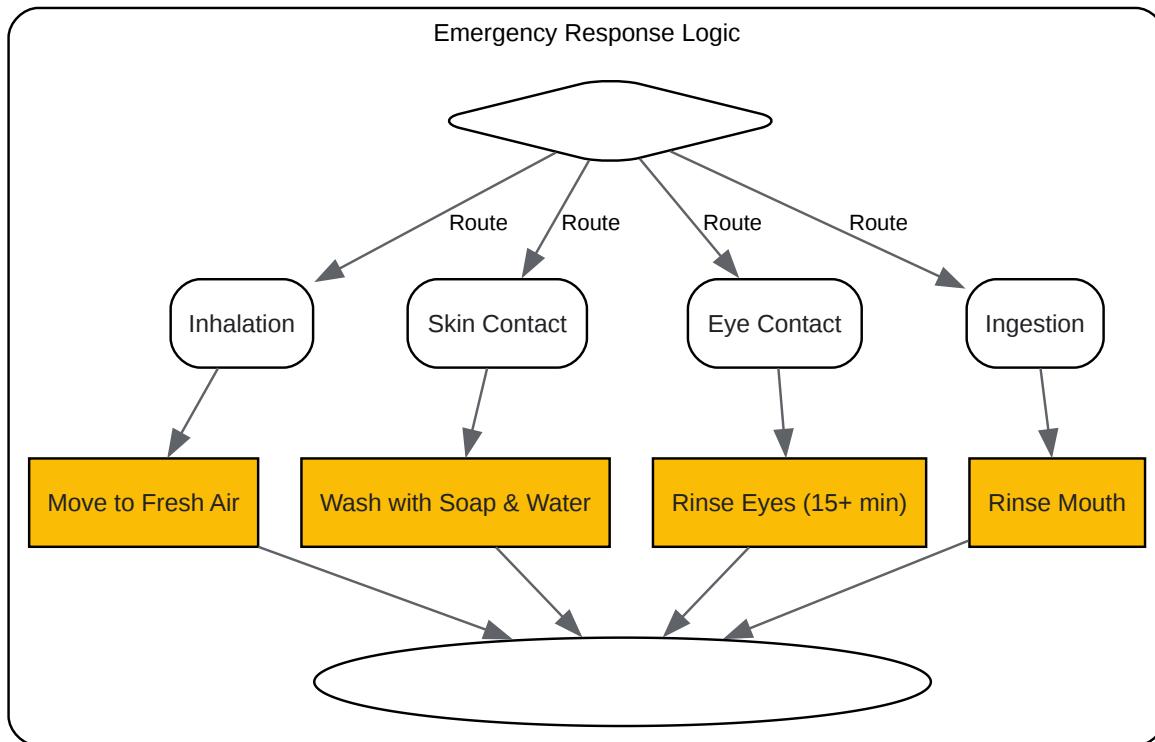
cartridge is recommended.

- Handling: Always handle **4-bromobutyl acetate** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[5] Avoid contact with skin and eyes.[5] Do not eat, drink, or smoke when using this product.[5] Wash hands thoroughly after handling.[5]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[4][5] Keep the container tightly closed.[5] The recommended storage temperature is in a refrigerator.[4]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5] Call a poison center or doctor if you feel unwell.[5]
- In Case of Skin Contact: Wash with plenty of soap and water.[5] If skin irritation occurs, get medical advice/attention.[5] Take off contaminated clothing and wash it before reuse.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[5] If eye irritation persists, get medical advice/attention.[5]
- If Swallowed: Call a poison center or doctor if you feel unwell.[5] Rinse mouth.[5] Do not induce vomiting.
- Spill Response: For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal. Ensure adequate ventilation.
- Waste Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]

Visualized Workflows and Logical Relationships

To aid in the practical application of this safety information, the following diagrams illustrate key workflows and logical relationships for handling **4-bromobutyl acetate**.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4-Bromobutyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at:

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